

# (S)-3-Ethylmorpholine: A Comprehensive Technical Guide to its Physical Properties

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## Compound of Interest

Compound Name: (S)-3-Ethylmorpholine

Cat. No.: B1384832

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physical properties of **(S)-3-Ethylmorpholine**, a key chiral intermediate in organic synthesis and pharmaceutical development. This document outlines its key physicochemical characteristics, presents detailed experimental protocols for their determination, and includes a workflow for the systematic characterization of such compounds.

## Core Physical Properties of (S)-3-Ethylmorpholine

**(S)-3-Ethylmorpholine** is a colorless liquid at room temperature. A summary of its key physical properties is presented in the table below. It is important to note that some of the available data does not specify the stereoisomer; however, the physical properties of the racemate and the individual enantiomers are generally considered to be very similar.

Physical Property	Value	Units
Molecular Formula	C <sub>6</sub> H <sub>13</sub> NO	-
Molecular Weight	115.17	g/mol
Appearance	Colorless Liquid	-
Boiling Point	134 - 135	°C
Density	0.91	g/cm <sup>3</sup>
Solubility in Water	Soluble	-
Refractive Index	1.437	-
Flash Point	32	°C

## Experimental Protocols for Physical Property Determination

Accurate determination of physical properties is crucial for the characterization and quality control of **(S)-3-Ethylmorpholine**. The following section details standardized experimental methodologies for measuring its key physical parameters.

### Determination of Boiling Point (Capillary Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For small sample volumes, the capillary method is a common and reliable technique.

Apparatus:

- Thiele tube or oil bath
- Thermometer (calibrated)
- Capillary tube (sealed at one end)
- Small test tube

- Heat source (e.g., Bunsen burner or heating mantle)
- Liquid for heating bath (e.g., mineral oil)
- Sample of **(S)-3-Ethylmorpholine**

Procedure:

- A small amount of **(S)-3-Ethylmorpholine** is placed into the small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the test tube containing the sample.
- The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.
- The assembly is then immersed in a Thiele tube or an oil bath.
- The heating bath is gently heated. As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- The heating is discontinued once a steady stream of bubbles is observed.
- The temperature at which the liquid just begins to enter the capillary tube upon cooling is recorded as the boiling point.

## Determination of Density (Oscillating U-tube Method)

Modern digital density meters, operating on the oscillating U-tube principle, provide a rapid and highly accurate method for density determination, complying with standards such as ASTM D4052.

Apparatus:

- Digital Density Meter with an oscillating U-tube
- Syringe for sample injection
- Thermostatic control for the measuring cell

- Calibrating fluids (e.g., dry air and deionized water)
- Sample of **(S)-3-Ethylmorpholine**

Procedure:

- The instrument's measuring cell is cleaned and dried.
- A two-point calibration is performed using dry air and deionized water at a known temperature (e.g., 20°C).
- The sample of **(S)-3-Ethylmorpholine** is drawn into a syringe, ensuring no air bubbles are present.
- The sample is injected into the measuring cell of the density meter.
- The instrument measures the oscillation period of the U-tube containing the sample and calculates the density.
- The measurement is typically repeated to ensure reproducibility. The temperature of the measurement is recorded.

## Determination of Refractive Index (Abbe Refractometer)

The refractive index is a fundamental physical property that is a measure of how light propagates through a substance. It is a valuable indicator of purity.

Apparatus:

- Abbe refractometer
- Constant temperature water bath
- Light source (typically a sodium lamp, 589 nm)
- Dropper or pipette
- Sample of **(S)-3-Ethylmorpholine**

- Calibration standard (e.g., distilled water)

Procedure:

- The refractometer is turned on, and the constant temperature water bath is set to the desired temperature (e.g., 20°C) and allowed to circulate through the prisms.
- The prisms of the refractometer are cleaned with a suitable solvent (e.g., ethanol) and allowed to dry.
- A drop of the **(S)-3-Ethylmorpholine** sample is placed on the surface of the measuring prism.
- The prisms are closed and locked.
- The light source is positioned, and the eyepiece is adjusted to bring the dividing line between the light and dark fields into sharp focus.
- The control knob is turned to move the dividing line to the center of the crosshairs.
- The refractive index is read from the instrument's scale.

## Determination of Aqueous Solubility (Qualitative)

A qualitative assessment of solubility in water is a fundamental first step in characterizing a compound's properties.

Apparatus:

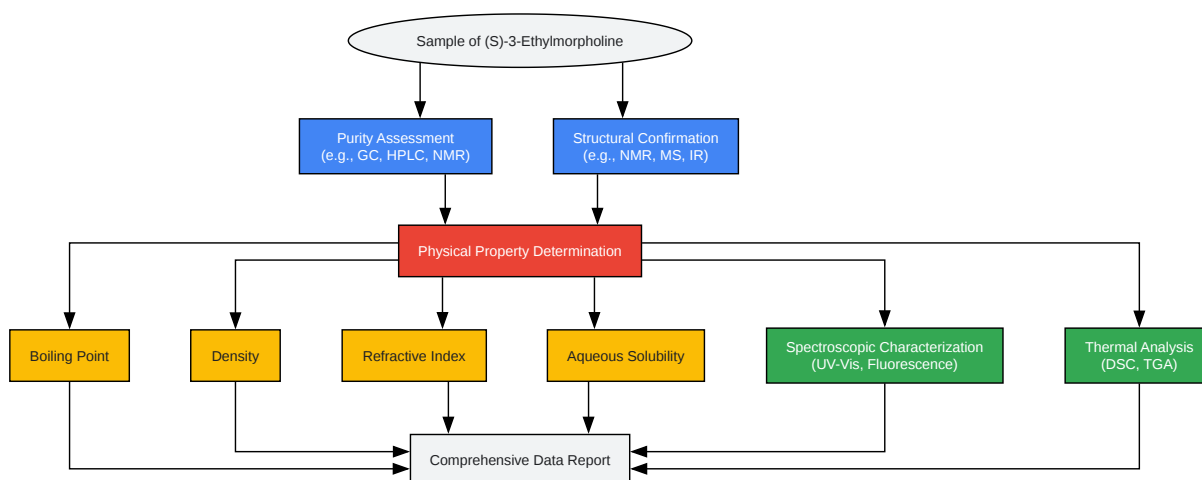
- Test tubes
- Vortex mixer or shaker
- Distilled water
- Sample of **(S)-3-Ethylmorpholine**

Procedure:

- Approximately 1 mL of distilled water is placed in a clean test tube.
- A small amount (e.g., 100  $\mu$ L) of **(S)-3-Ethylmorpholine** is added to the test tube.
- The mixture is agitated vigorously using a vortex mixer or by shaking for a set period (e.g., 1 minute).
- The mixture is allowed to stand and is then visually inspected for the presence of a single, clear phase (indicating solubility) or for the presence of cloudiness, an emulsion, or separate layers (indicating insolubility or partial solubility).

## Physicochemical Characterization Workflow

The systematic characterization of a small organic molecule like **(S)-3-Ethylmorpholine** is a critical process in research and development. The following diagram illustrates a typical workflow for determining its key physical and chemical properties.



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Physicochemical characterization workflow for a small organic molecule.

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